

4,5-Dimethoxy-1-indanone molecular weight and formula

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Compound of Interest

Compound Name: 4,5-Dimethoxy-1-indanone

Cat. No.: B110826

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An In-Depth Technical Guide to **4,5-Dimethoxy-1-indanone**: Properties, Synthesis, and Applications

Abstract

4,5-Dimethoxy-1-indanone is a substituted indanone, a class of bicyclic aromatic ketones that serve as pivotal structural motifs in medicinal chemistry and materials science. The indanone core is recognized as a "privileged scaffold" due to its prevalence in a wide array of biologically active compounds. This guide provides a comprehensive overview of the fundamental properties, synthesis, and key applications of **4,5-Dimethoxy-1-indanone**, tailored for researchers, scientists, and professionals in drug development. We will delve into its physicochemical characteristics, explore the mechanistic underpinnings of its synthesis, and highlight its role as a versatile intermediate in the creation of novel therapeutic agents.

Core Molecular and Physical Properties

4,5-Dimethoxy-1-indanone, identified by the CAS Number 6342-80-9, is a solid, crystalline compound at room temperature, typically appearing as a white to yellow powder.^{[1][2]} Its core structure consists of a benzene ring fused to a five-membered ring containing a ketone, with two methoxy groups (-OCH₃) substituted at the 4 and 5 positions of the aromatic ring.

The fundamental molecular attributes are summarized below:

| Property | Value | Source(s) |
|-------------------|--|-----------------|
| Molecular Formula | C ₁₁ H ₁₂ O ₃ | [1][3][4][5][6] |
| Molecular Weight | 192.21 g/mol | [1][3][4][5] |
| IUPAC Name | 4,5-dimethoxy-2,3-dihydroinden-1-one | [1][6] |
| CAS Number | 6342-80-9 | [3] |
| Appearance | White to yellow powder, crystals | [1][2][7] |
| Melting Point | 73-77 °C | [1][2][3] |
| Boiling Point | 350.3 °C (at 760 mmHg) | [1] |
| Density | 1.179 g/cm ³ | [1][7] |
| SMILES | <chem>COC1=C(C2=C(C=C1)C(=O)C2)OC</chem> | [1] |
| InChI Key | XQODIRIVQXQUFN-UHFFFAOYSA-N | [1][3] |

The presence of the two methoxy groups and the ketone functional group makes this molecule a valuable and reactive intermediate for further chemical modification.



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